

Dimethyl 5-nitroisophthalate physical properties

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Compound of Interest

Compound Name: *Dimethyl 5-nitroisophthalate*

Cat. No.: *B082987*

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An In-depth Technical Guide to the Physical Properties of **Dimethyl 5-Nitroisophthalate**

This technical guide provides a comprehensive overview of the core physical and chemical properties of **dimethyl 5-nitroisophthalate**, an important intermediate in organic synthesis, particularly in the manufacturing of pharmaceutical agents.^{[1][2][3]} This document is intended for researchers, scientists, and professionals in drug development who require detailed information for their work.

Core Physical and Chemical Properties

The quantitative physical and chemical data for **dimethyl 5-nitroisophthalate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	dimethyl 5-nitrobenzene-1,3-dicarboxylate	[4]
CAS Number	13290-96-5	[1][2]
Molecular Formula	C ₁₀ H ₉ NO ₆	[1][4][5]
Molecular Weight	239.18 g/mol	[1][4]
Appearance	Slightly yellow fine crystalline powder; White to light yellow powder to crystal.	[1][2][6]
Melting Point	123-125 °C	[1][2][7]
Boiling Point	381.83 °C (rough estimate)	[1][2]
Density	1.4504 g/cm ³ (rough estimate)	[1][2]
Purity	98% - 99%	
Vapor Pressure	7.12E-10 mmHg at 25°C	[1]
Refractive Index	1.5310 (estimate)	[1][2]
Flash Point	208.3 °C	[1]
Storage	Room Temperature, Sealed in a dry place.	[1][2]

Solubility Profile

The solubility of **dimethyl 5-nitroisophthalate** in various solvents is a critical parameter for its application in synthesis and purification processes.

Solvent	Solubility	Source(s)
Anhydrous Formic Acid	Freely Soluble	
Toluene	Soluble	[1] [2]
Dimethylformamide (DMF)	Sparingly Soluble	
Ether	Very Slightly Soluble	
Methylene Dichloride (MDC)	Very Slightly Soluble	
Alcohol	Practically Insoluble	
Water	Practically Insoluble	

Experimental Protocols: Synthesis

Dimethyl 5-nitroisophthalate is commonly synthesized via the esterification of 5-nitroisophthalic acid.[\[8\]](#) The following is a representative experimental protocol.

Objective: To synthesize **dimethyl 5-nitroisophthalate** from 5-nitroisophthalic acid and methanol.

Materials:

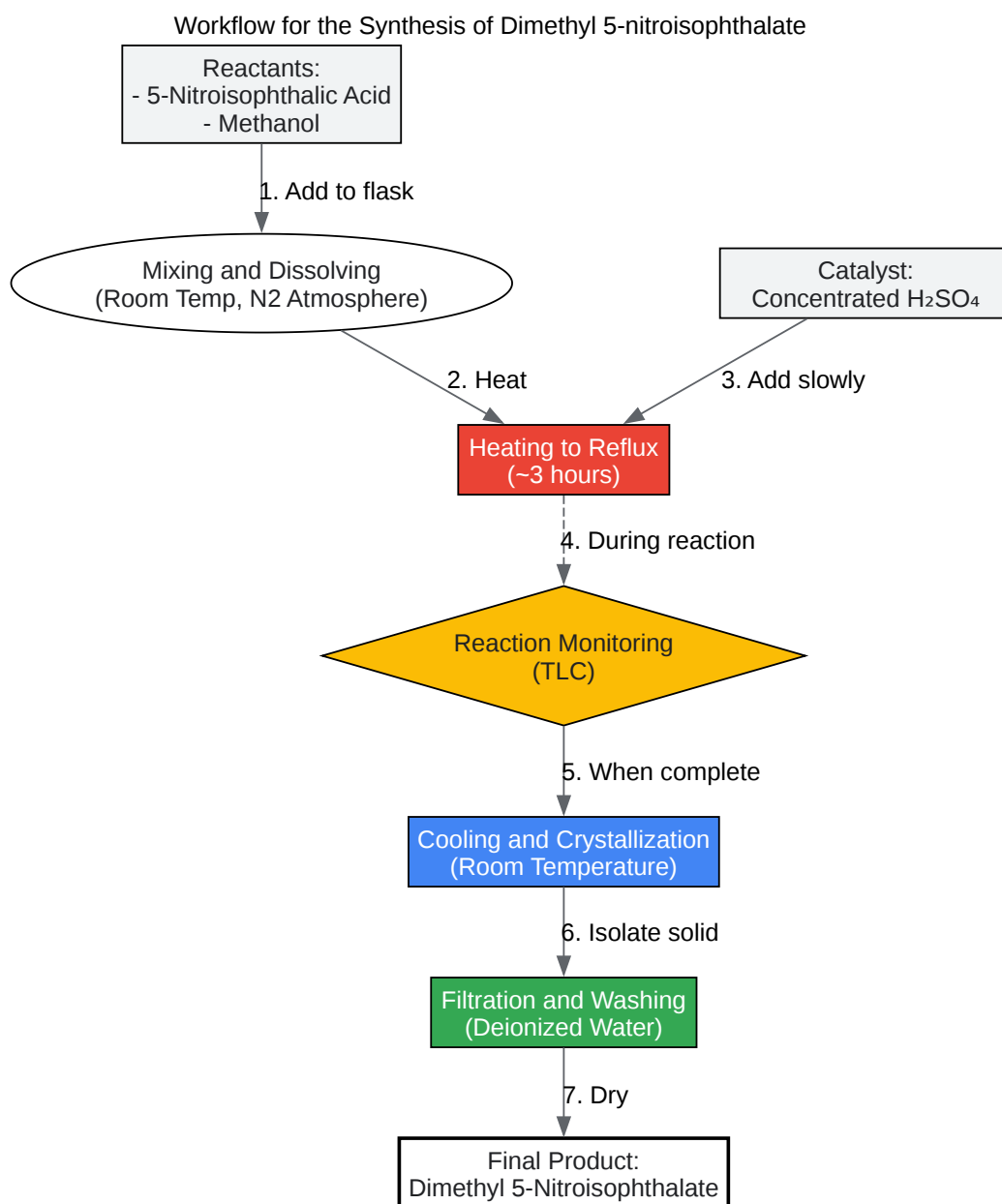
- 5-nitroisophthalic acid (5.0 g)
- Methanol (33.3 mL)
- Concentrated sulfuric acid (1.0 mL)
- Deionized water
- 100 mL three-necked round-bottom flask
- Condenser, electric stirrer, thermometer

Procedure:

- Equip a 100 mL three-necked round-bottom flask with a condenser, electric stirrer, and thermometer.
- Add 5.0 g of 5-nitroisophthalic acid and 33.3 mL of methanol to the flask.[\[2\]](#)[\[9\]](#)
- Stir the mixture at room temperature under a nitrogen atmosphere for approximately 3 minutes until the solid completely dissolves, resulting in a clear, colorless solution.[\[2\]](#)[\[9\]](#)
- Slowly add 1.0 mL of concentrated sulfuric acid dropwise to the solution.[\[2\]](#)[\[9\]](#)
- Heat the mixture to reflux. After about 3 hours of reaction, the precipitation of a white solid should be observed.[\[2\]](#)[\[9\]](#)
- Monitor the reaction's progress using thin-layer chromatography (TLC) with a mobile phase of dichloromethane:methanol (10:1).[\[2\]](#)[\[9\]](#)
- Once the reaction is complete, cool the flask to room temperature to allow for further crystallization.[\[2\]](#)[\[9\]](#)
- Collect the solid product by filtration.
- Wash the filter cake with deionized water.[\[2\]](#)[\[9\]](#)
- Dry the final product to obtain **dimethyl 5-nitroisophthalate**. The reported yield for this protocol is approximately 98%.[\[2\]](#)[\[9\]](#)

Visualization of Synthesis Workflow

The logical flow of the synthesis protocol is illustrated in the diagram below.



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